

Personal protective equipment for handling Ethyl 3-hydroxy-1H-indole-2-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 3-hydroxy-1H-indole-2-carboxylate*

Cat. No.: B087062

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Essential Safety and Handling Guide for Ethyl 3-hydroxy-1H-indole-2-carboxylate

For Immediate Use by Laboratory Professionals

This guide provides critical safety and logistical information for the handling, use, and disposal of **Ethyl 3-hydroxy-1H-indole-2-carboxylate** (CAS No. 14370-74-2). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals. Adherence to these guidelines is essential for maintaining a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Signal Word: Warning

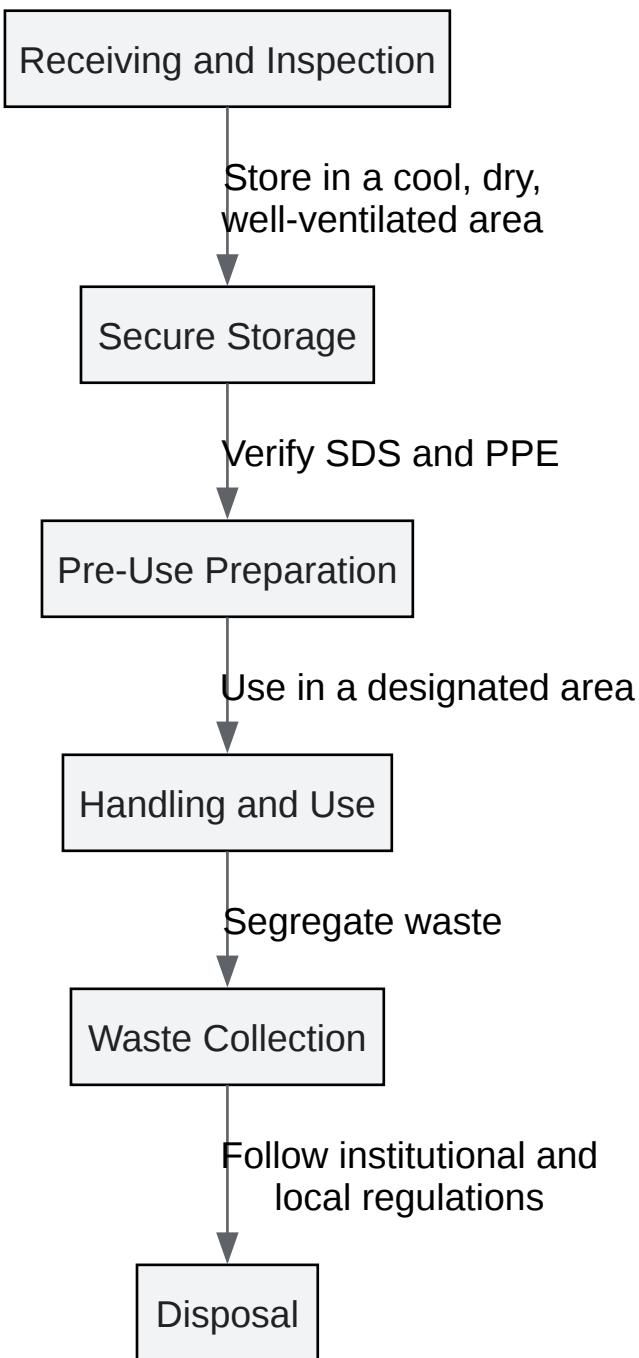
Primary Hazard: May cause an allergic skin reaction (H317).[\[1\]](#)

While a complete GHS classification is not publicly available, the known sensitizing effect necessitates stringent personal protection to avoid skin contact. The following table summarizes the required PPE for handling this compound.

Protection Type	Specification	Rationale
Hand Protection	Chemically resistant gloves (e.g., Nitrile, Neoprene). Breakthrough time and suitability should be confirmed with the glove manufacturer.	To prevent skin contact and potential allergic reaction.
Eye Protection	Safety glasses with side shields or chemical safety goggles.	To protect eyes from splashes or airborne particles.
Skin and Body Protection	Laboratory coat.	To prevent contamination of personal clothing.
Respiratory Protection	Not generally required under normal laboratory conditions with adequate ventilation. Use a NIOSH-approved respirator if handling large quantities or if dust or aerosols are generated.	To prevent inhalation of airborne particles.

Operational Plan: From Receipt to Disposal

A systematic approach to handling **Ethyl 3-hydroxy-1H-indole-2-carboxylate** is crucial for safety and operational efficiency. The following workflow outlines the key steps.



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Caption: Workflow for the safe handling of **Ethyl 3-hydroxy-1H-indole-2-carboxylate**.

Step-by-Step Procedures

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the product name and CAS number on the label match the order.
- Ensure the Safety Data Sheet (SDS) is readily accessible.

2. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from oxidizing agents and incompatible materials.

3. Pre-Use Preparation:

- Review the SDS thoroughly before handling the compound for the first time.
- Ensure all required personal protective equipment (PPE) is available and in good condition.
- Designate a specific area for handling, such as a chemical fume hood, especially if there is a potential for aerosol generation.

4. Handling and Use:

- Wear the appropriate PPE as specified in the table above.
- Avoid all direct contact with the skin and eyes.
- Avoid breathing dust or aerosols.
- Use only in a well-ventilated area.
- After handling, wash hands thoroughly with soap and water.

5. Waste Collection:

- Collect all waste material, including empty containers and contaminated disposables (e.g., gloves, weighing paper), in a designated and properly labeled hazardous waste container.
- Do not mix with other waste streams unless compatibility is confirmed.

6. Disposal:

- Dispose of all waste in accordance with institutional, local, state, and federal regulations.
- Contact your institution's environmental health and safety (EHS) office for specific disposal procedures. Do not dispose of down the drain or in general waste.

By implementing these safety protocols, researchers can minimize risks and ensure the safe and effective use of **Ethyl 3-hydroxy-1H-indole-2-carboxylate** in their work. Building a culture of safety is paramount in the laboratory setting.

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References

- 1. aaronchem.com [aaronchem.com]
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Phone: (601) 213-4426
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